

# In-Depth Technical Guide: Tripropylene Glycol Vapor Pressure

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## Compound of Interest

Compound Name: *Tripropylene glycol*

Cat. No.: *B7909413*

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This technical guide provides a comprehensive overview of the vapor pressure of **tripropylene glycol** (TPG) at various temperatures. Due to the limited availability of extensive public data sets, this guide compiles available data points, outlines a detailed experimental protocol for vapor pressure determination, and presents a logical diagram of the temperature-pressure relationship.

## Quantitative Data on Tripropylene Glycol Vapor Pressure

The vapor pressure of **tripropylene glycol** is consistently low at ambient temperatures, reflecting its high boiling point and low volatility.<sup>[1]</sup> While a comprehensive, publicly available experimental dataset detailing the vapor pressure of TPG across a wide range of temperatures is not readily accessible, various sources provide values at standard conditions. These are summarized in the table below for comparative analysis.

Temperature (°C)	Temperature (K)	Vapor Pressure (mmHg)	Vapor Pressure (kPa)	Source(s)
20	293.15	Value not specified	0.0054	
25	298.15	<0.01	<0.0013	[2]
25	298.15	0.002	0.000267	[3]
25	298.15	0.002	0.0003	[4]

It is important to note that some sources provide a value of "<0.01 mmHg" at 25°C, indicating that the vapor pressure is below the detection limit of the instrumentation used. The value of 0.002 mmHg at 25°C is provided by Dow Chemical Company and Univar Solutions, major suppliers of TPG.[3][4] A study by Fendu and Oprea (2013) references a vapor pressure curve for **tripropylene glycol** from the PRO II database, a chemical process simulator, suggesting that more extensive data exists within such commercial databases.[5]

## Experimental Protocol for Vapor Pressure Measurement

The determination of vapor pressure for low-volatility substances like **tripropylene glycol** requires sensitive and precise measurement techniques. A common and effective method is the use of a static apparatus, as described for similar glycol compounds.[5]

Objective: To accurately measure the vapor pressure of a pure **tripropylene glycol** sample at various controlled temperatures.

Apparatus:

- Equilibrium Cell: A thermostatted vessel to hold the TPG sample. The cell must be capable of being sealed and evacuated.
- High-Vacuum System: A vacuum pump (e.g., a turbomolecular pump backed by a rotary vane pump) to degas the sample and evacuate the apparatus.

- **Pressure Transducer:** A high-precision pressure sensor capable of accurately measuring low pressures (e.g., a capacitance diaphragm gauge).
- **Thermostat Bath:** A circulating bath to maintain the equilibrium cell at a constant and uniform temperature with high accuracy (e.g.,  $\pm 0.01$  K).
- **Temperature Measurement:** A calibrated platinum resistance thermometer or a similar high-accuracy temperature probe.
- **Data Acquisition System:** A computer-based system to record temperature and pressure readings over time.

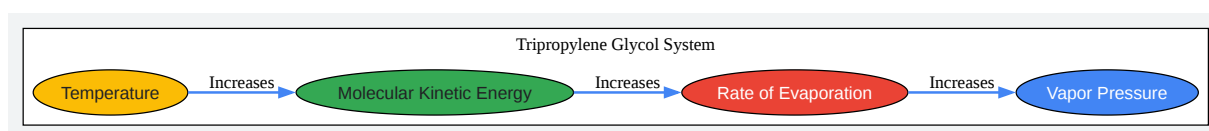
#### Procedure:

- **Sample Preparation:** A high-purity sample of **tripropylene glycol** is introduced into the equilibrium cell.
- **Degassing:** The sample is thoroughly degassed to remove any dissolved gases, which would interfere with the vapor pressure measurement. This is typically achieved by several freeze-pump-thaw cycles. The sample is frozen using liquid nitrogen, and the apparatus is evacuated. The cell is then isolated from the vacuum pump, and the sample is allowed to thaw, releasing dissolved gases into the headspace. This process is repeated until the pressure reading in the frozen and evacuated state is negligible.
- **Equilibration:** The degassed sample in the sealed equilibrium cell is brought to the desired temperature using the thermostat bath. The system is allowed to reach thermal and vapor-liquid equilibrium, which is indicated by a stable pressure reading over a sufficient period.
- **Data Recording:** Once equilibrium is established, the temperature and vapor pressure are recorded.
- **Temperature Variation:** The temperature of the thermostat bath is then adjusted to the next desired setpoint, and the system is allowed to re-equilibrate. Steps 3 and 4 are repeated to obtain vapor pressure data over a range of temperatures.

## Visualizations

## Relationship Between Temperature and Vapor Pressure

The following diagram illustrates the fundamental relationship between the temperature of **tripropylene glycol** and its corresponding vapor pressure. As the temperature of the liquid increases, the kinetic energy of its molecules increases, leading to a higher rate of evaporation and consequently a higher vapor pressure. This relationship is typically non-linear and can often be described by equations such as the Antoine equation.

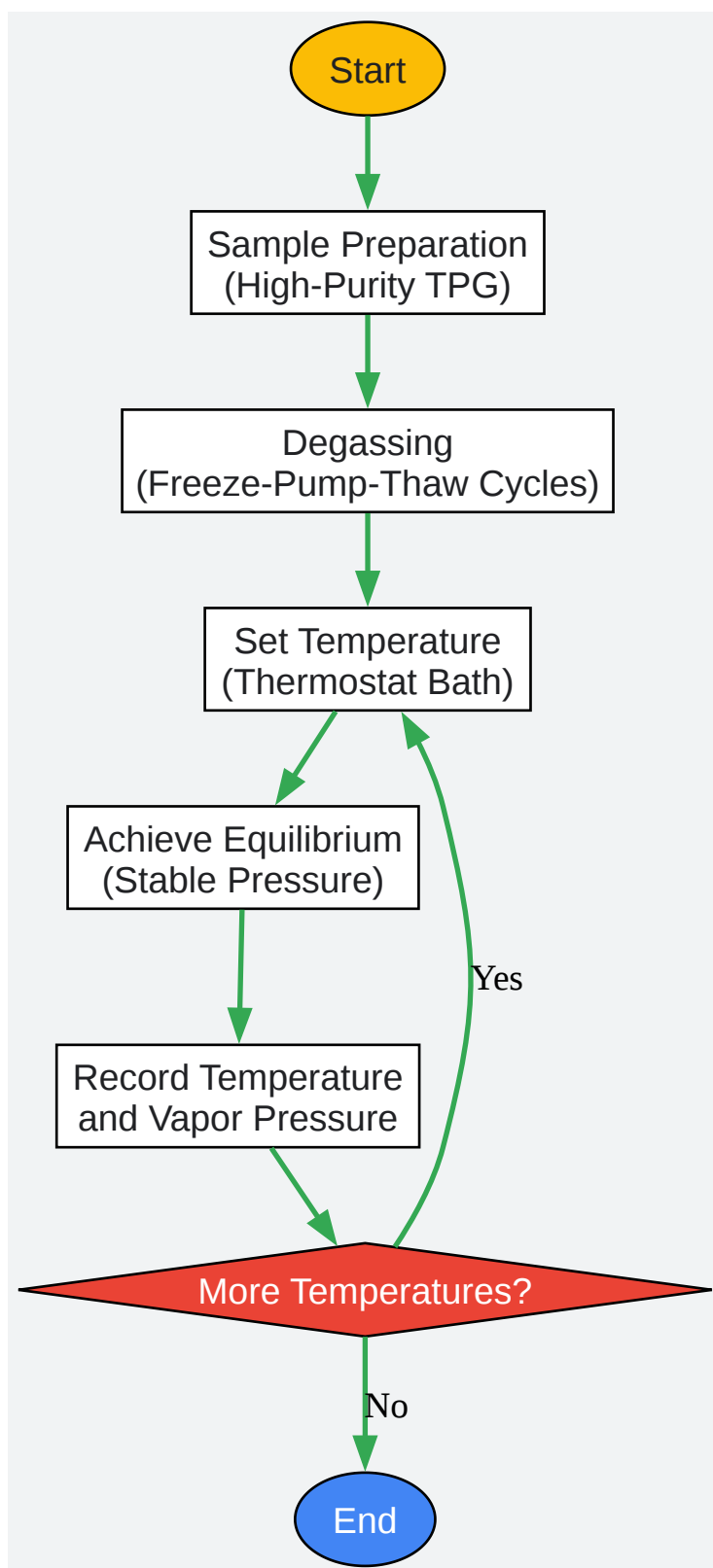


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Caption: Logical flow of the effect of temperature on vapor pressure.

## Experimental Workflow for Vapor Pressure Determination

The diagram below outlines the key steps in the experimental determination of **tripropylene glycol**'s vapor pressure using a static apparatus. This workflow ensures the accuracy and reliability of the measurements by emphasizing proper sample preparation and system equilibration.



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Caption: Workflow for experimental vapor pressure measurement.

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## References

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